

# 4-Chloro-3-methoxybenzaldehyde: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Chloro-3-methoxybenzaldehyde

Cat. No.: B170670

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CAS Number: 13726-16-4

This technical guide provides an in-depth overview of **4-Chloro-3-methoxybenzaldehyde**, a versatile aromatic aldehyde with significant applications in organic synthesis, pharmaceuticals, and other chemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and potential biological activities.

## Chemical and Physical Properties

**4-Chloro-3-methoxybenzaldehyde** is a substituted benzaldehyde with a chlorine atom at the 4-position and a methoxy group at the 3-position of the benzene ring.[\[1\]](#)[\[2\]](#) This substitution pattern imparts unique reactivity and properties to the molecule.

Table 1: Physical and Chemical Properties of **4-Chloro-3-methoxybenzaldehyde**

Property	Value	Reference
CAS Number	13726-16-4	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	170.59 g/mol	<a href="#">[1]</a>
Appearance	White to off-white crystalline powder	
Melting Point	56-60 °C	
Boiling Point	Not available	
Solubility	Soluble in common organic solvents	
IUPAC Name	4-chloro-3-methoxybenzaldehyde	<a href="#">[1]</a>

## Synthesis

A common method for the synthesis of substituted benzaldehydes involves the formylation of a corresponding substituted benzene. While a specific detailed protocol for the direct synthesis of **4-Chloro-3-methoxybenzaldehyde** is not readily available in the provided search results, a general approach can be adapted from the synthesis of related compounds. One potential route could involve the chlorination of vanillin (4-hydroxy-3-methoxybenzaldehyde) followed by the protection of the hydroxyl group, or the formylation of 2-chloro-1-methoxybenzene.

Hypothetical Experimental Protocol (General Adaptation):

This protocol is a generalized procedure and may require optimization.

Materials:

- Vanillin (starting material)
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>) or other suitable chlorinating agent
- Anhydrous solvent (e.g., dichloromethane, chloroform)

- Pyridine or other suitable base
- Ice bath
- Magnetic stirrer
- Standard laboratory glassware for reaction, workup, and purification
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

**Procedure:**

- **Dissolution:** Dissolve vanillin in an anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask in an ice bath.
- **Chlorination:** Slowly add a solution of the chlorinating agent (e.g., sulfonyl chloride) in the same solvent to the cooled vanillin solution with continuous stirring. The temperature should be maintained below 5 °C. A base such as pyridine may be added to neutralize the HCl generated during the reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the reaction by slowly adding cold water or a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., dichloromethane).
- **Washing:** Wash the organic layer sequentially with water, dilute acid (if a base was used), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.

- Purification: Purify the crude product by recrystallization from a suitable solvent system to obtain pure **4-Chloro-3-methoxybenzaldehyde**.

## Applications in Research and Drug Development

**4-Chloro-3-methoxybenzaldehyde** is a valuable intermediate in the synthesis of a variety of more complex molecules.<sup>[2]</sup> Its functional groups—the aldehyde, the chloro substituent, and the methoxy group—provide multiple reaction sites for further chemical modifications.

- Pharmaceutical Synthesis: This compound serves as a building block for the synthesis of biologically active molecules and pharmaceutical agents.<sup>[2]</sup> The presence of the chlorine and methoxy groups can influence the pharmacokinetic and pharmacodynamic properties of the final drug candidates.
- Agrochemicals: It is utilized in the development of new pesticides and herbicides.<sup>[2]</sup>
- Flavor and Fragrance Industry: Its aromatic properties make it a potential ingredient in the formulation of flavors and fragrances.<sup>[2]</sup>
- Organic Synthesis: As a versatile reagent, it is used in various organic reactions to construct complex molecular architectures.<sup>[2]</sup>

## Potential Biological Activity and Signaling Pathways

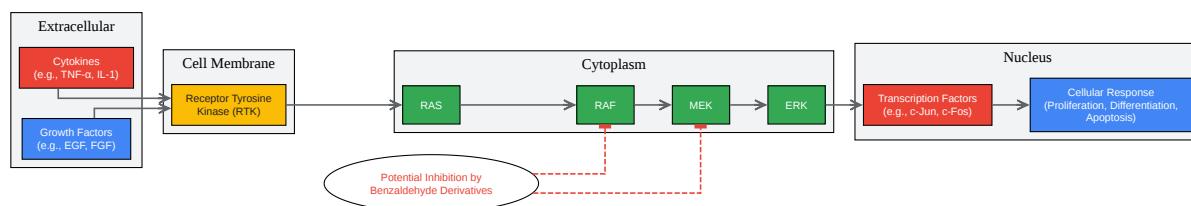
While direct studies on the biological activity of **4-Chloro-3-methoxybenzaldehyde** are limited in the provided search results, the activities of structurally related benzaldehydes offer insights into its potential roles.

Derivatives of 4-hydroxy-3-methoxybenzaldehyde (vanillin) have been shown to possess antimicrobial and anti-inflammatory properties.<sup>[3]</sup> Some benzaldehyde derivatives have been found to exert their anti-inflammatory effects by suppressing the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.<sup>[4][5]</sup> The MAPK pathway is a crucial signaling cascade involved in regulating cellular processes such as proliferation, differentiation, and apoptosis.

Furthermore, other benzaldehydes have been shown to interact with the Sonic Hedgehog (Shh) signaling pathway, which is vital for embryonic development and has been implicated in

certain cancers.[6][7] Benzaldehyde itself has been reported to suppress multiple signaling pathways in cancer cells by regulating protein-protein interactions mediated by 14-3-3s.[8]

Given these findings for related compounds, it is plausible that **4-Chloro-3-methoxybenzaldehyde** or its derivatives could exhibit interesting biological activities. Further research is warranted to explore its specific effects on cellular signaling pathways.



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Caption: Potential inhibitory effect of benzaldehyde derivatives on the MAPK signaling pathway.

## Safety and Handling

**4-Chloro-3-methoxybenzaldehyde** is classified as harmful if swallowed and causes skin and serious eye irritation.[1][9] It may also cause respiratory irritation.[1][9]

Table 2: GHS Hazard Information for **4-Chloro-3-methoxybenzaldehyde**

Hazard Statement	Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

**Precautionary Measures:**

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

In case of contact, follow standard first-aid procedures and seek medical attention. Store in a cool, dry, and well-ventilated place.

Caption: Overview of **4-Chloro-3-methoxybenzaldehyde**'s core data.

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